

Application Notes and Protocols for (R)-MLT-985 in DMSO

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Compound of Interest

Compound Name: (R)-MLT-985

Cat. No.: B15620862

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These application notes provide detailed information on the solubility and preparation of **(R)-MLT-985** in Dimethyl Sulfoxide (DMSO) for use in research settings. The protocols outlined below are intended to serve as a guide and may require optimization for specific experimental needs.

Introduction

(R)-MLT-985 is a potent and selective allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation protein 1 (MALT1).[1][2][3] MALT1 is a paracaspase that plays a critical role in the activation of NF- κ B signaling downstream of the CARD11-BCL10-MALT1 (CBM) signalosome complex.[4][5] Aberrant MALT1 activity is implicated in certain types of cancers, particularly B-cell malignancies, making it a key therapeutic target.[1][6] These notes provide essential information for the effective use of **(R)-MLT-985** in laboratory research.

Physicochemical Properties and Solubility

(R)-MLT-985 is a solid at room temperature. For most in vitro applications, DMSO is the recommended solvent.

Table 1: Solubility of **(R)-MLT-985** in DMSO

Parameter	Value	Notes
Solubility in DMSO	100 mg/mL	Equivalent to 223.08 mM.
Dissolution Aid	Ultrasonic treatment is recommended.	Sonication can facilitate the dissolution process.
Solvent Condition	Use newly opened, anhydrous DMSO.	DMSO is hygroscopic; absorbed water can significantly decrease the solubility of (R)-MLT-985.

Preparation of Stock Solutions

It is crucial to use high-purity, anhydrous DMSO to prepare stock solutions of **(R)-MLT-985**. The following table provides calculations for preparing common stock concentrations.

Table 2: Preparation of **(R)-MLT-985** Stock Solutions in DMSO

Desired Concentration	Mass of (R)-MLT-985 (for 1 mL)	Mass of (R)-MLT-985 (for 5 mL)	Mass of (R)-MLT-985 (for 10 mL)
1 mM	0.448 mg	2.24 mg	4.48 mg
5 mM	2.24 mg	11.2 mg	22.4 mg
10 mM	4.48 mg	22.4 mg	44.8 mg

Protocol for Preparing a 10 mM Stock Solution:

- Weighing: Accurately weigh 4.48 mg of **(R)-MLT-985** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes until the solution is clear.

- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Experimental Protocols

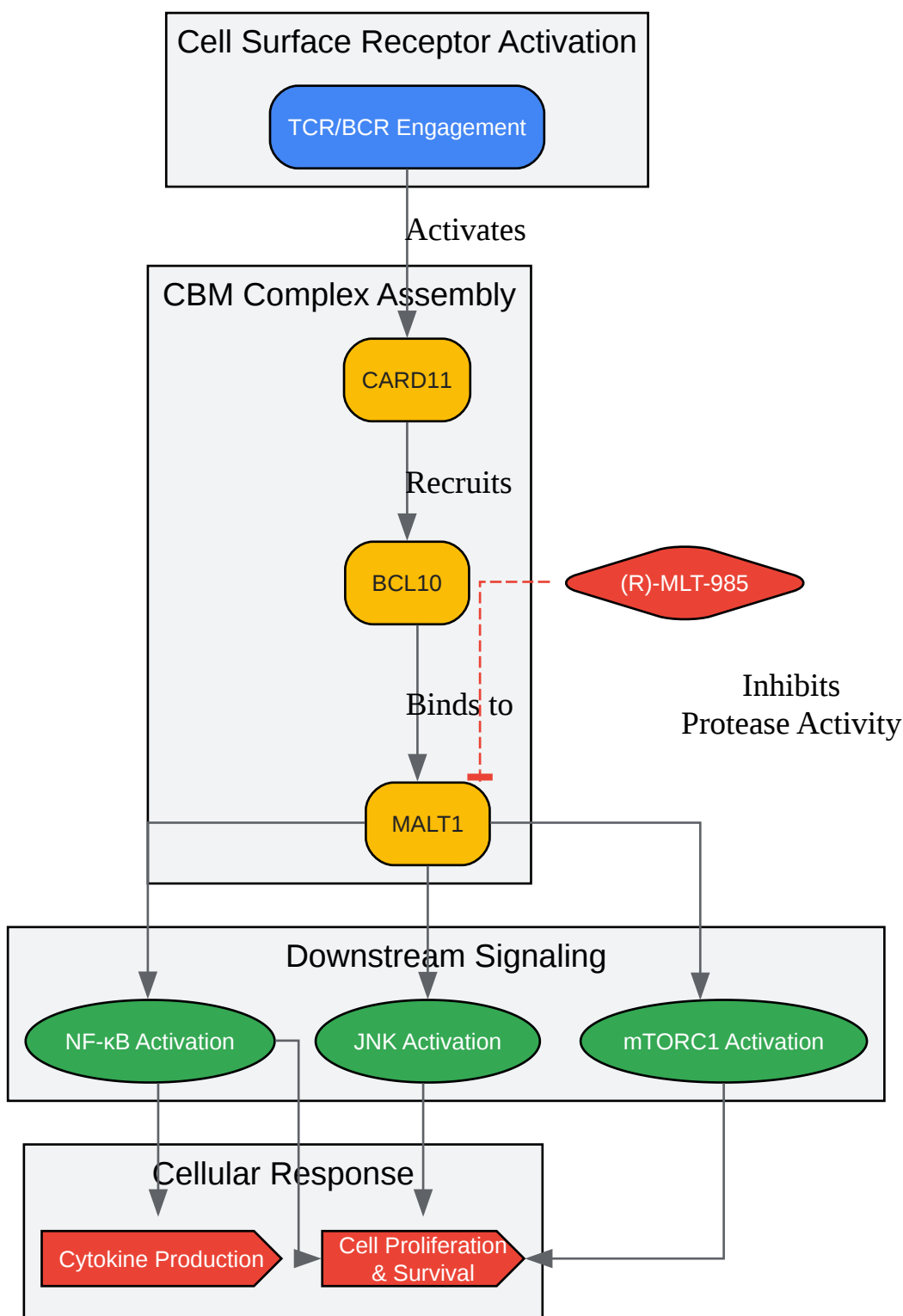
The following is a general protocol for treating cultured cells with **(R)-MLT-985**. This protocol should be adapted based on the specific cell line and experimental design.

Protocol: Inhibition of MALT1 Activity in Cultured Cells

- **Cell Seeding:** Plate cells at the desired density in a multi-well plate and allow them to adhere or stabilize overnight.
- **Preparation of Working Solution:** Dilute the **(R)-MLT-985** DMSO stock solution in pre-warmed cell culture medium to the desired final concentrations. It is important to ensure the final DMSO concentration is consistent across all treatments (including vehicle control) and is typically kept below 0.5% to avoid solvent-induced toxicity.
- **Treatment:** Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **(R)-MLT-985**. Include a vehicle control (medium with the same final concentration of DMSO).
- **Incubation:** Incubate the cells for the desired period (e.g., 24 hours). Incubation times and concentrations may need to be optimized. Typical effective concentrations can range from 10 nM to 1000 nM.^[1]
- **Downstream Analysis:** Following incubation, cells can be harvested for various downstream analyses, such as cell viability assays, western blotting for MALT1 substrates (e.g., BCL10, CYLD, RelB), or analysis of NF-κB pathway activation.^[1]

Signaling Pathway and Mechanism of Action

(R)-MLT-985 functions as an allosteric inhibitor of MALT1 protease activity. The CARD11-BCL10-MALT1 (CBM) complex is a critical signaling hub that links antigen receptor engagement to downstream inflammatory and proliferative pathways.

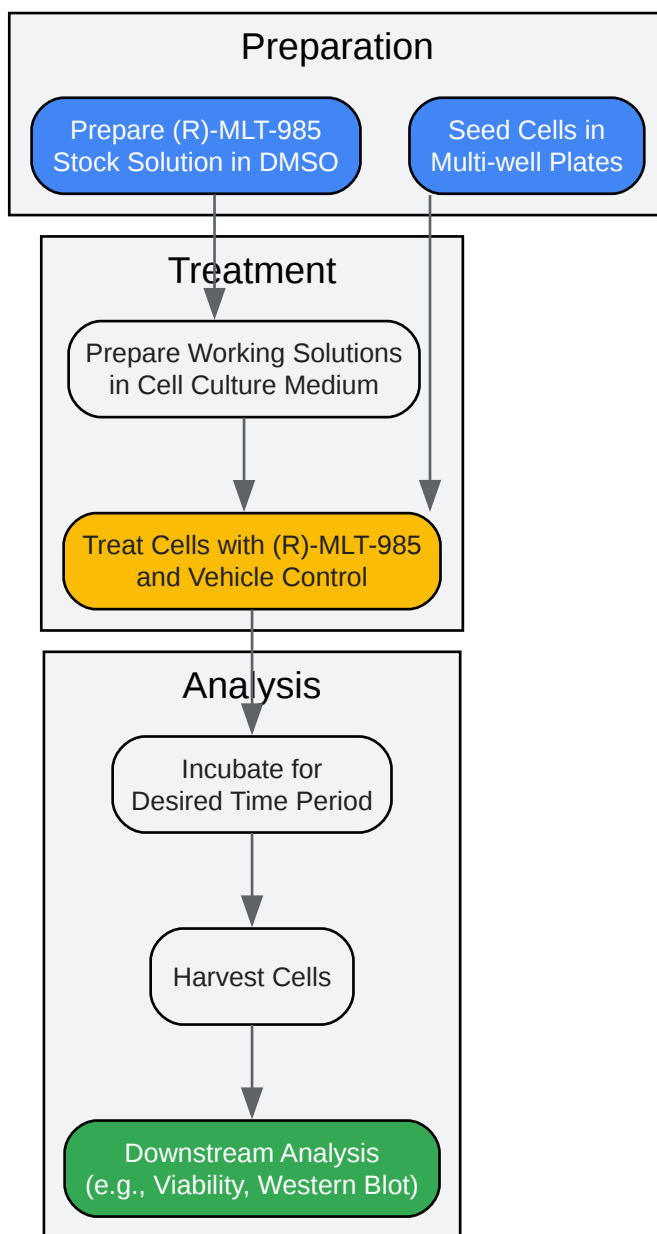


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Caption: MALT1 Signaling Pathway and Inhibition by **(R)-MLT-985**.

Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of **(R)-MLT-985** in a cell-based assay.



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Caption: General Experimental Workflow for **(R)-MLT-985** Cell-Based Assays.

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